

DB008 solubility and storage conditions

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Compound of Interest

Compound Name: DB008

Cat. No.: B10855475

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Technical Support Center: DB008

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **DB008** (CAS: 2991637-98-8), a potent and selective PARP16 inhibitor. Below you will find frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols related to the solubility and storage of this compound.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **DB008**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **DB008**. It is soluble in DMSO at a concentration of 100 mg/mL with the aid of sonication.

Q2: Is **DB008** soluble in aqueous buffers like PBS?

A2: The solubility of **DB008** in aqueous buffers has not been explicitly reported. It is advisable to first dissolve the compound in an organic solvent such as DMSO and then dilute the stock solution with the aqueous buffer of choice.

Q3: Can I dissolve **DB008** directly in ethanol or methanol?

A3: Specific solubility data for **DB008** in pure ethanol or methanol is not readily available. It is recommended to first prepare a concentrated stock solution in DMSO. For experimental conditions requiring the use of ethanol or methanol, further dilution of the DMSO stock with

these solvents may be possible, but the final concentration should be carefully determined to avoid precipitation.

Q4: How should I prepare **DB008** for in vivo studies?

A4: For in vivo administration, **DB008** can be formulated in several co-solvent systems to achieve a suitable concentration. Detailed protocols for these formulations are provided in the "Experimental Protocols" section below. These formulations typically use a combination of DMSO, PEG300, Tween-80, SBE- β -CD, or corn oil.[\[1\]](#)[\[2\]](#)

Q5: What are the recommended storage conditions for solid **DB008**?

A5: Solid **DB008** should be stored in a tightly sealed container, protected from light and moisture. For long-term storage, -20°C is recommended, which should maintain stability for up to 3 years. For shorter periods, storage at 4°C is acceptable for up to 2 years.[\[1\]](#)

Q6: How should I store stock solutions of **DB008**?

A6: Stock solutions of **DB008** in a solvent should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, -80°C is recommended, which should maintain stability for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.[\[2\]](#) Always store solutions protected from light.[\[1\]](#)[\[2\]](#)

Data Presentation

DB008 Solubility Data

Solvent/Formulation	Concentration	Notes
DMSO	100 mg/mL (224.99 mM)	Sonication may be required.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL (11.25 mM)	Prepare by adding co-solvents sequentially.
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 5 mg/mL (11.25 mM)	Prepare by adding co-solvents sequentially.
10% DMSO, 90% Corn Oil	≥ 5 mg/mL (11.25 mM)	Prepare by adding co-solvents sequentially.

DB008 Storage Conditions

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	-20°C	3 years	Sealed, protected from light and moisture.
4°C	2 years	Sealed, protected from light and moisture.	
In Solvent	-80°C	6 months	Aliquot to avoid freeze-thaw cycles, protect from light.
-20°C	1 month	Aliquot to avoid freeze-thaw cycles, protect from light.	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting DMSO stock solution in aqueous buffer.	The final concentration of DB008 exceeds its solubility in the aqueous buffer.	- Increase the proportion of the organic co-solvent in the final solution.- Decrease the final concentration of DB008.- Consider using a different buffer system or adding a surfactant.
Compound appears to be unstable or loses activity in solution.	- Improper storage of the stock solution.- Repeated freeze-thaw cycles.- Exposure to light.	- Ensure stock solutions are stored at the recommended temperature (-80°C for long-term).- Aliquot stock solutions into single-use volumes.- Always protect solutions from light by using amber vials or wrapping containers in foil.
Difficulty dissolving solid DB008 in DMSO.	Insufficient mixing or sonication.	- Vortex the solution thoroughly.- Use a sonicator to aid dissolution. Gentle warming may also be considered, but monitor for any signs of degradation.

Experimental Protocols

Preparation of a 100 mg/mL Stock Solution in DMSO

- Weigh the desired amount of **DB008** solid powder in a sterile microcentrifuge tube.
- Add the appropriate volume of pure DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the tube until the solid is mostly dissolved.
- Place the tube in a sonicator bath and sonicate until the solution is clear and all solid has dissolved.

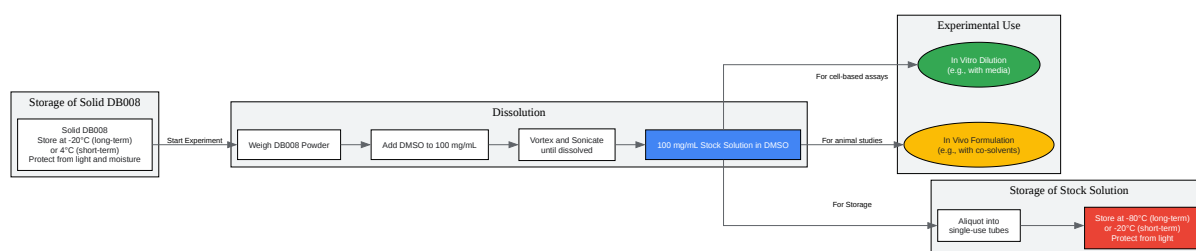
- Aliquot the stock solution into single-use volumes in light-protected tubes and store at -80°C.

Preparation of In Vivo Formulation 1 (with PEG300 and Tween-80)

This protocol yields a clear solution of ≥ 5 mg/mL.^{[1][2]}

- Prepare a 50 mg/mL stock solution of **DB008** in DMSO.
- To prepare 1 mL of the final formulation, start with 400 μ L of PEG300 in a sterile tube.
- Add 100 μ L of the 50 mg/mL **DB008** DMSO stock solution to the PEG300 and mix well.
- Add 50 μ L of Tween-80 to the mixture and mix thoroughly.
- Add 450 μ L of saline (0.9% w/v NaCl in ddH₂O) to bring the final volume to 1 mL and mix until a clear solution is obtained.

Mandatory Visualization



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Caption: Workflow for the storage, dissolution, and use of **DB008**.

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References

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